

Essential Safety and Logistical Information for Handling Dipropenyl Sulfide

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Compound of Interest

Compound Name: *Dipropenyl sulfide*

Cat. No.: *B12197789*

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Disclaimer: A specific Safety Data Sheet (SDS) for **Dipropenyl sulfide** was not readily available. The following guidance is based on the safety data for the closely related and structurally similar compound, Dipropyl sulfide. It is imperative to consult the specific SDS provided by your chemical supplier and to confer with your institution's Environmental Health and Safety (EHS) department for definitive guidance before handling **Dipropenyl sulfide**. Treat **Dipropenyl sulfide** as a potentially hazardous substance.

This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for researchers, scientists, and drug development professionals handling **Dipropenyl sulfide**.

Hazard Identification and Classification

Dipropyl sulfide is classified as a hazardous chemical. The primary hazards include:

- **Flammable Liquid:** It is a flammable liquid and vapor.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Skin Irritation:** Causes skin irritation.[\[1\]](#)[\[2\]](#)
- **Serious Eye Irritation:** Causes serious eye irritation.
- **Respiratory Irritation:** May cause respiratory irritation.
- **Aquatic Hazard:** Harmful to aquatic life with long-lasting effects.

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is crucial to minimize exposure and ensure personal safety when handling **Dipropenyl sulfide**.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield. Ensure compliance with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	To protect against splashes and vapors that can cause serious eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	To prevent skin contact which can cause irritation.
Body Protection	A laboratory coat, chemical-resistant apron, or coveralls.	To protect skin from accidental splashes and contamination.
Respiratory Protection	Use in a well-ventilated area, preferably a fume hood. If ventilation is inadequate or if aerosols are generated, a NIOSH-approved respirator may be necessary.	To prevent inhalation of vapors which may cause respiratory tract irritation.

Safe Handling and Storage

Proper handling and storage procedures are essential to prevent accidents and maintain the integrity of the chemical.

Handling:

- Avoid contact with skin and eyes.
- Do not breathe vapors or mists.
- Keep away from heat, sparks, open flames, and other ignition sources. No smoking.

- Use only in well-ventilated areas, such as a chemical fume hood.
- Take precautionary measures against static discharge.
- Ground and bond containers and receiving equipment.
- Wash hands thoroughly after handling.

Storage:

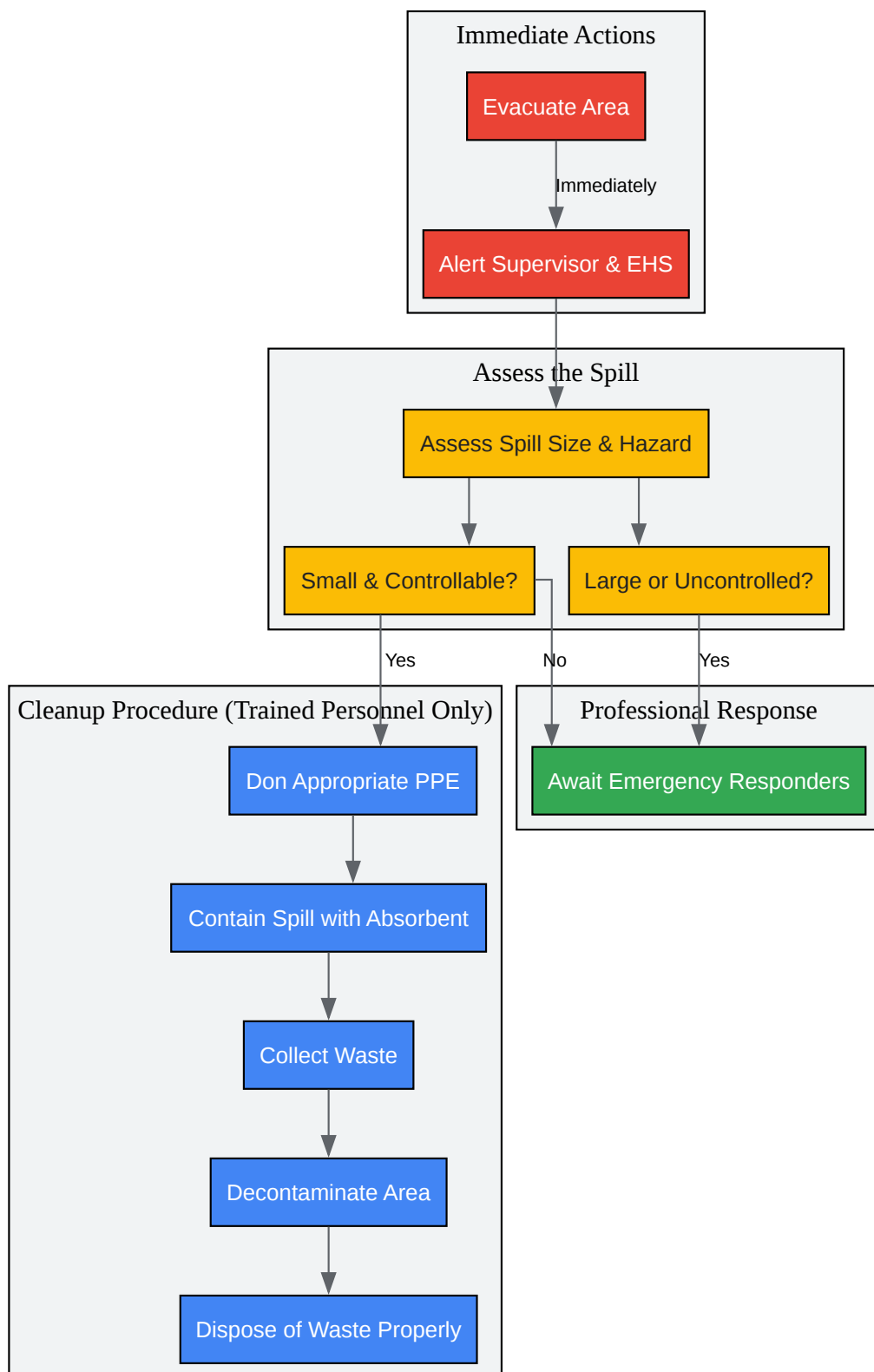
- Store in a cool, dry, and well-ventilated area.
- Keep the container tightly closed.
- Store away from incompatible materials such as acids, strong oxidizing agents, and strong bases.
- Protect from sunlight.

Spill and Emergency Procedures

In the event of a spill or accidental release, immediate and appropriate action is necessary to contain the situation and prevent exposure.

Emergency Protocol: Chemical Spill

- Evacuate: Immediately clear the area of all personnel.
- Ventilate: Increase ventilation in the affected area.
- Containment: Cover drains to prevent entry into the sewer system. Contain the spill using absorbent materials like sand, earth, or vermiculite.
- Cleanup: Collect the absorbed material into labeled containers for disposal.
- Decontaminate: Wash the spill area thoroughly.
- Personal Protection: Emergency responders should wear appropriate PPE, including respiratory protection.



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Workflow for responding to a chemical spill.

Disposal Plan

The disposal of **Dipropenyl sulfide** and its contaminated waste must be conducted in strict accordance with local, state, and federal regulations.

Step-by-Step Disposal Procedure:

- **Waste Classification:** Classify waste containing **Dipropenyl sulfide** as hazardous chemical waste.
- **Waste Segregation:** Do not mix with other waste streams unless explicitly permitted by your institution's EHS guidelines.
- **Containerization:** Collect waste in a designated, properly labeled, and sealed container that is compatible with the chemical.
- **Labeling:** Clearly label the waste container with "Hazardous Waste," the full chemical name "**Dipropenyl Sulfide**," and any known hazard information.
- **Storage:** Store the sealed waste container in a designated hazardous waste storage area that is cool, dry, and well-ventilated.
- **Disposal:** Arrange for pickup and disposal through your institution's EHS department or a licensed hazardous waste disposal company. Do not dispose of **Dipropenyl sulfide** down the drain or in regular trash.

Physicochemical Data for Dipropyl Sulfide

The following table summarizes key quantitative data for Dipropyl sulfide, which can be used as a reference for handling **Dipropenyl sulfide**.

Property	Value	Reference
CAS Number	111-47-7	
Molecular Formula	C6H14S	
Molecular Weight	118.24 g/mol	
Appearance	Colorless to pale yellow liquid	
Odor	Pungent, sulfur-like	
Boiling Point	142 - 143 °C	
Flash Point	35 °C (95 °F)	
Specific Gravity	0.838 g/cm ³	

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References

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